

Safety data sheet (SDS) and handling precautions for Benzocaine-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzocaine-d4

Cat. No.: B562995

[Get Quote](#)

Navigating the Safe Handling of Benzocaine-d4: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data and handling precautions for **Benzocaine-d4**. Given that a specific Safety Data Sheet (SDS) for the deuterated isotopologue is not readily available, this document is based on the established safety profile of its non-deuterated counterpart, Benzocaine. The primary difference between the two compounds is the presence of deuterium atoms, which are not expected to alter the fundamental chemical hazards. This guide is intended to be a critical resource for laboratory personnel, ensuring the safe use, storage, and disposal of this compound.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Benzocaine-d4** is fundamental to its safe handling. The following table summarizes key quantitative data for both **Benzocaine-d4** and its non-deuterated analog, Benzocaine.

Property	Benzocaine-d4	Benzocaine
CAS Number	342611-08-9[1][2]	94-09-7[3]
Molecular Formula	C ₉ H ₇ D ₄ NO ₂ [2]	C ₉ H ₁₁ NO ₂ [3]
Molecular Weight	169.21 g/mol [1][2]	165.19 g/mol [4]
Appearance	Solid, Crystals, Crystalline Powder or Powder	White crystalline powder
Solubility	Soluble in appropriate solvents. Specific solubility data not readily available.	Sparingly soluble in water; more soluble in dilute acids and very soluble in ethanol, chloroform, and ethyl ether.
Storage Temperature	-20°C[5]	Room temperature, protected from light.[6]

Section 2: Hazard Identification and GHS Classification

Benzocaine is classified under the Globally Harmonized System (GHS) with several key hazard statements. Researchers handling **Benzocaine-d4** should assume the same hazards.

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[3]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction[6][7]
Specific Target Organ Toxicity – Single Exposure (Category 1)	H370: Causes damage to organs[6][7]
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life[3]
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects[3]

Signal Word: Danger[6][7]

Hazard Pictograms:

- Health Hazard
- Exclamation Mark
- Environment

Section 3: Handling Precautions and Experimental Protocols

Adherence to strict safety protocols is paramount when working with **Benzocaine-d4**. The following sections detail the necessary precautions and a general experimental workflow for handling this chemical in a laboratory setting.

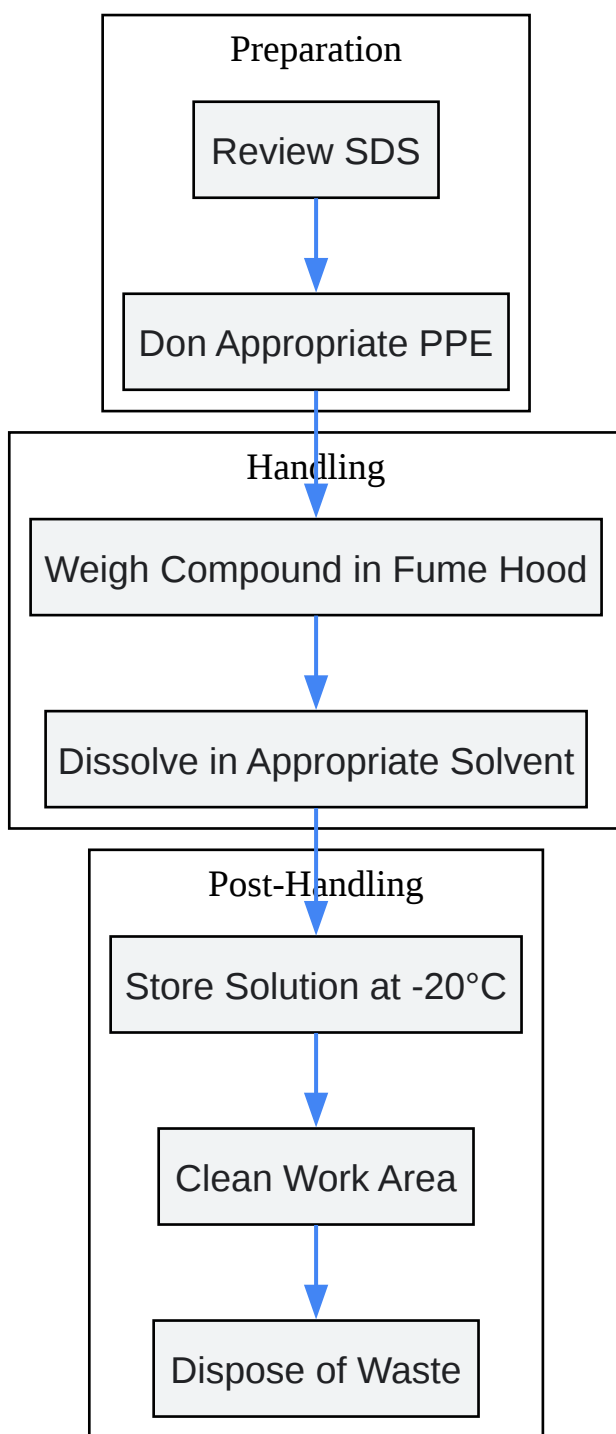
Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **Benzocaine-d4** to determine the appropriate level of PPE. The following are minimum requirements:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[6\]](#)
- Skin Protection: Wear a lab coat and impervious gloves (e.g., nitrile).[\[6\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[8\]](#)
- Respiratory Protection: If engineering controls are insufficient or if handling large quantities, a NIOSH-approved respirator is recommended.[\[6\]](#)

General Laboratory Handling Protocol

The following workflow outlines the standard procedure for handling **Benzocaine-d4** in a research laboratory.



[Click to download full resolution via product page](#)

Standard Laboratory Workflow for Handling **Benzocaine-d4**.

Storage and Disposal

- Storage: **Benzocaine-d4** should be stored at -20°C in a tightly sealed container.[\[5\]](#) Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[\[9\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#)[\[4\]](#) Avoid release to the environment.[\[4\]](#)

Section 4: Toxicological Information

The toxicological data for Benzocaine provides a basis for understanding the potential health effects of **Benzocaine-d4**.

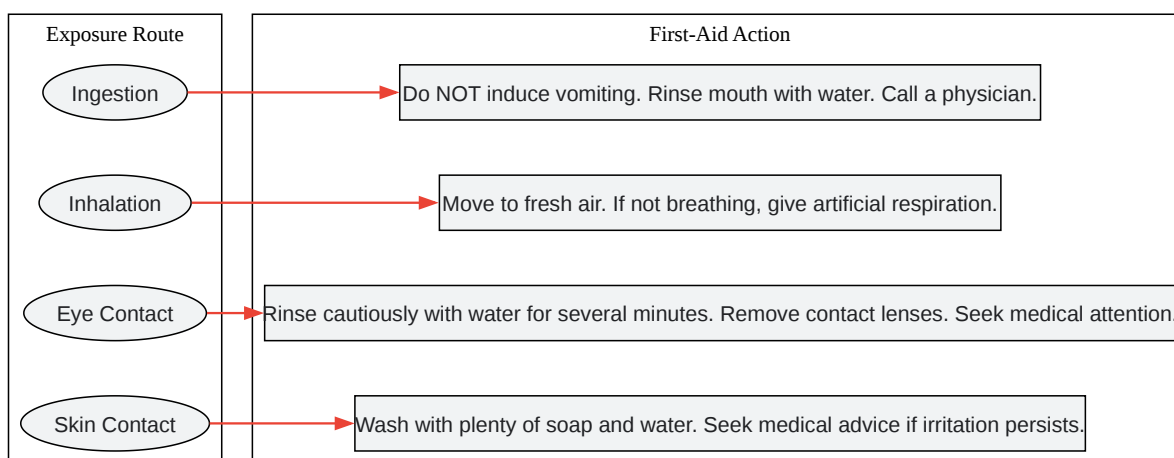
Toxicity Data	Value	Species
Oral LD50	3042 mg/kg	Rat [10]
Oral LD50	2500 mg/kg	Mouse [10]
Intraperitoneal LD50	216 mg/kg	Mouse [10]

Key Health Effects:

- Methemoglobinemia: A primary concern with Benzocaine exposure is the risk of methemoglobinemia, a serious condition where the amount of oxygen carried in the blood is significantly reduced.[\[11\]](#) This can be life-threatening and requires immediate medical attention.[\[12\]](#)
- Allergic Skin Reaction: May cause sensitization by skin contact.[\[13\]](#)
- Eye Irritation: Can cause serious eye irritation.[\[14\]](#)

Section 5: First-Aid Measures

In the event of exposure to **Benzocaine-d4**, the following first-aid measures should be taken immediately.



[Click to download full resolution via product page](#)

First-Aid Procedures for **Benzocaine-d4** Exposure.

Section 6: Conclusion

While **Benzocaine-d4** is a valuable tool in research and drug development, its handling requires a thorough understanding of its potential hazards. By adhering to the safety precautions outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment. It is imperative to always consult the most up-to-date Safety Data Sheet for Benzocaine and to conduct a thorough risk assessment before beginning any experimental work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzocaine-d4 | CAS 342611-08-9 | LGC Standards [lgcstandards.com]
- 2. scbt.com [scbt.com]
- 3. Benzocaine[94-09-7]MSDS [dcchemicals.com]
- 4. geneseo.edu [geneseo.edu]
- 5. Benzocaine-d4 | CAS 342611-08-9 | LGC Standards [lgcstandards.com]
- 6. echemi.com [echemi.com]
- 7. docsity.com [docsity.com]
- 8. sds.edqm.eu [sds.edqm.eu]
- 9. medchemexpress.com [medchemexpress.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. Benzocaine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. Risk of serious and potentially fatal blood disorder prompts FDA action on oral over-the-counter benzocaine products used for teething and mouth pain and prescription local anesthetics | FDA [fda.gov]
- 13. spectrumchemical.com [spectrumchemical.com]
- 14. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) and handling precautions for Benzocaine-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562995#safety-data-sheet-sds-and-handling-precautions-for-benzocaine-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com